

# Safety and Handling of Docosanedioic Acid: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Docosanedioic acid*

Cat. No.: *B549199*

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive application notes and protocols for the safe handling and use of **Docosanedioic acid**. The information is intended to guide laboratory personnel in minimizing risks and implementing appropriate safety measures when working with this long-chain dicarboxylic acid.

## Hazard Identification and Safety Precautions

**Docosanedioic acid** is a white, solid dicarboxylic acid. While it is a valuable compound in various research and development applications, it is crucial to handle it with care due to its potential hazards. The primary hazards associated with **Docosanedioic acid** are skin, eye, and respiratory irritation.<sup>[1][2]</sup>

### 1.1. GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Docosanedioic acid** is classified as follows:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)

Source: European Chemicals Agency (ECHA) C&L Inventory[1]

## 1.2. Hazard and Precautionary Statements

The following hazard (H) and precautionary (P) statements are associated with **Docosanedioic acid**:[\[1\]](#)[\[2\]](#)[\[3\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.

- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Quantitative Safety Data

While specific toxicological data for **Docosanedioic acid** is limited, data for the closely related Docosanoic acid can be used as a conservative estimate.

Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	> 2,000 mg/kg	Rat	OECD Test Guideline 422[4]
Permissible Exposure Limit (PEL)	Not Established	-	-
Threshold Limit Value (TLV)	Not Established	-	-

Note: The provided LD50 value is for Docosanoic acid and should be used as an estimation for **Docosanedioic acid**. Always handle the compound with care, assuming it has a similar or higher level of toxicity.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>4</sub>
Molecular Weight	370.57 g/mol
Appearance	White solid[5]
Melting Point	124-126 °C[5]
Solubility	Sparingly soluble in DMSO (1 mg/mL) and polar solvents like methyl ethyl ketone.[5]

## Experimental Protocols and Safety Measures

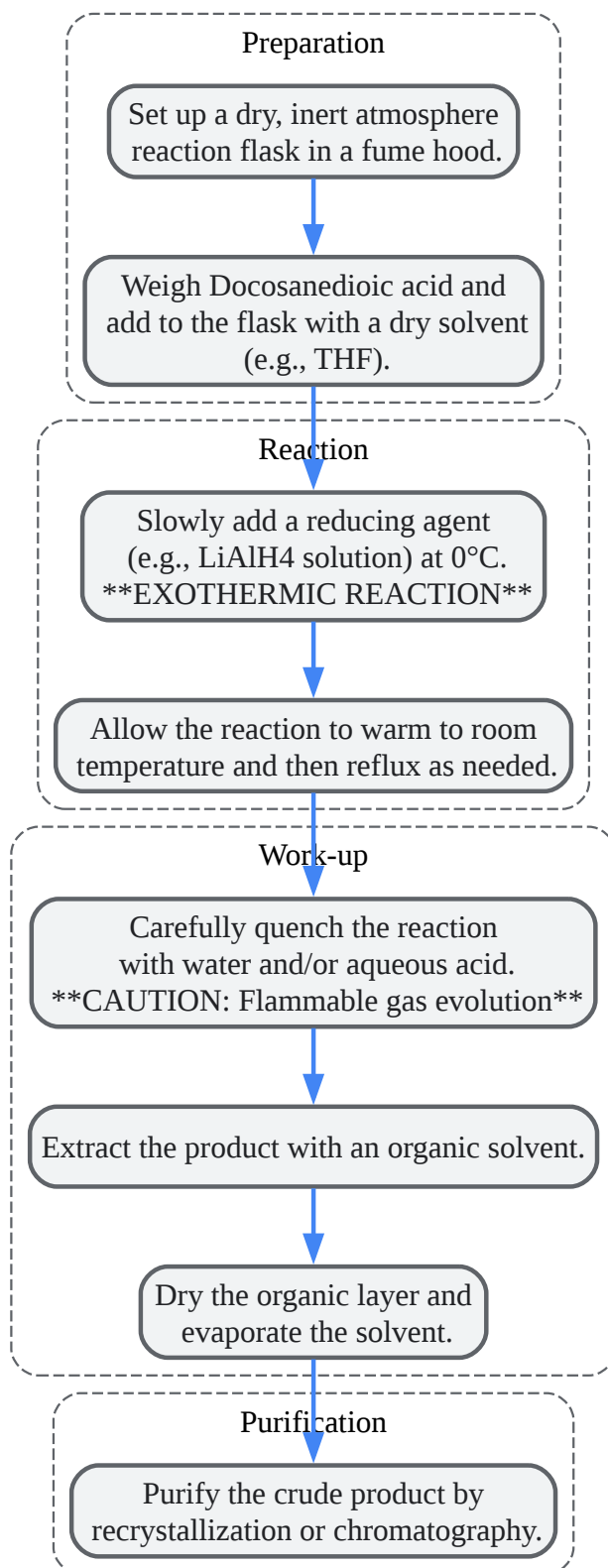
### 4.1. General Handling and Storage

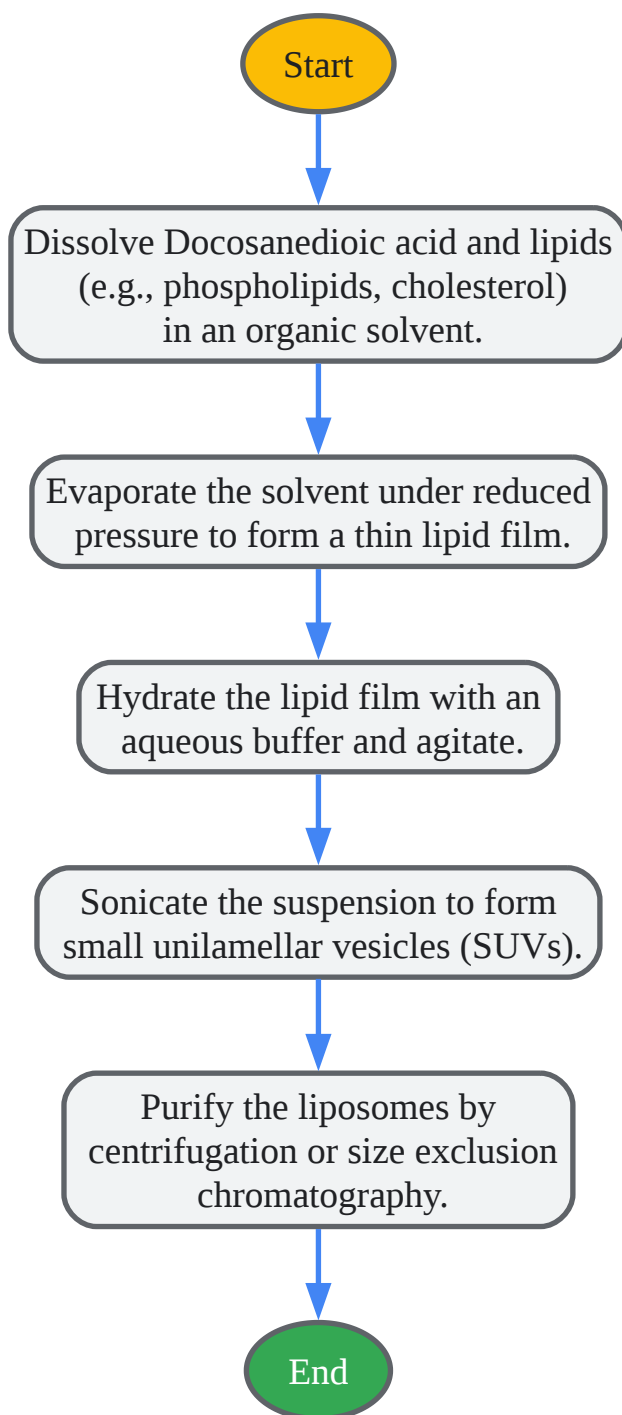
- Engineering Controls: Work with **Docosanedioic acid** in a well-ventilated area, preferably in a chemical fume hood, especially when generating dust or aerosols.[6]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[2]
  - Skin Protection: Wear nitrile or neoprene gloves and a lab coat.[6][7]
  - Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator with a particulate filter.[2]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]  
Segregate from incompatible materials such as strong bases and oxidizing agents.[8]

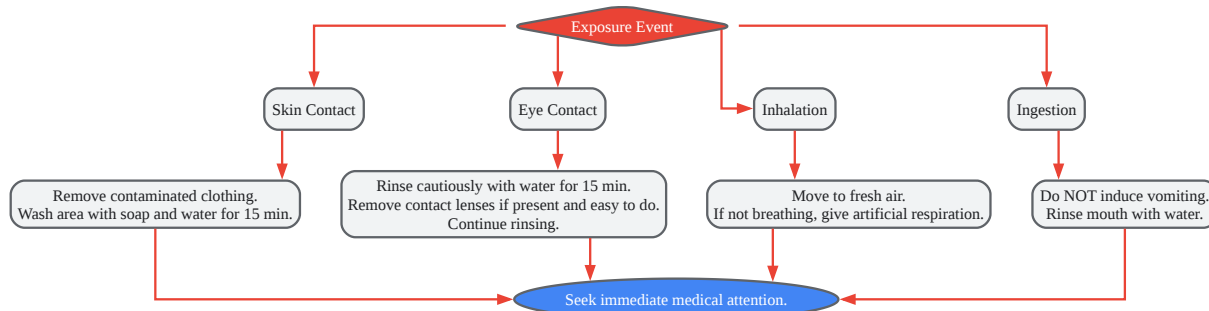
### 4.2. Protocol for a Small Spill Cleanup

This protocol is for spills of a few grams of solid **Docosanedioic acid**.









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